

# A Technical Guide to the Atomic Structure and Electron Configuration of Promethium-147

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## Compound of Interest

Compound Name: Promethium-147

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**Abstract:** This document provides a comprehensive technical overview of the atomic structure and electron configuration of **Promethium-147** ( $^{147}\text{Pm}$ ), a significant radioactive isotope of the element Promethium. It is intended for researchers, scientists, and professionals in drug development who require detailed information on the fundamental properties of this lanthanide series element. The guide summarizes key quantitative data, outlines experimental methodologies for structural determination, and includes visualizations of atomic structure and decay pathways to facilitate a deeper understanding.

## Fundamental Atomic Properties of Promethium-147

Promethium (Pm) is a chemical element with the atomic number 61.<sup>[1][2][3]</sup> All of its isotopes are radioactive.<sup>[1][3]</sup> The isotope **Promethium-147** is of particular interest due to its applications as a beta radiation source.<sup>[4][5]</sup> The nucleus of a **Promethium-147** atom contains 61 protons and 86 neutrons.<sup>[6]</sup> A neutral atom of  $^{147}\text{Pm}$  possesses 61 electrons to balance the nuclear charge.

The fundamental atomic properties of **Promethium-147** are summarized in the table below.

Property	Value
Atomic Number (Z)	61[2][3][6][7]
Mass Number (A)	147
Number of Protons	61[2][3][6]
Number of Neutrons	86[6]
Number of Electrons	61[2][8]
Atomic Mass	146.9151385 u[9][10]
Series	Lanthanide[2][3][5]
Period	6[2][3][5]

## Electron Configuration and Shell Structure

As a member of the lanthanide series, Promethium's electron configuration is characterized by the filling of the 4f orbital. The ground state electron configuration for Promethium is  $[\text{Xe}] 4f^5 6s^2$ . [1][2][3][4][5][8] This notation indicates that the electron arrangement is equivalent to that of the noble gas Xenon (Xe), with additional electrons occupying the 4f and 6s orbitals. The electrons in the outermost shells, particularly the  $4f^5$  and  $6s^2$  electrons, are the valence electrons that determine its chemical properties. [2]

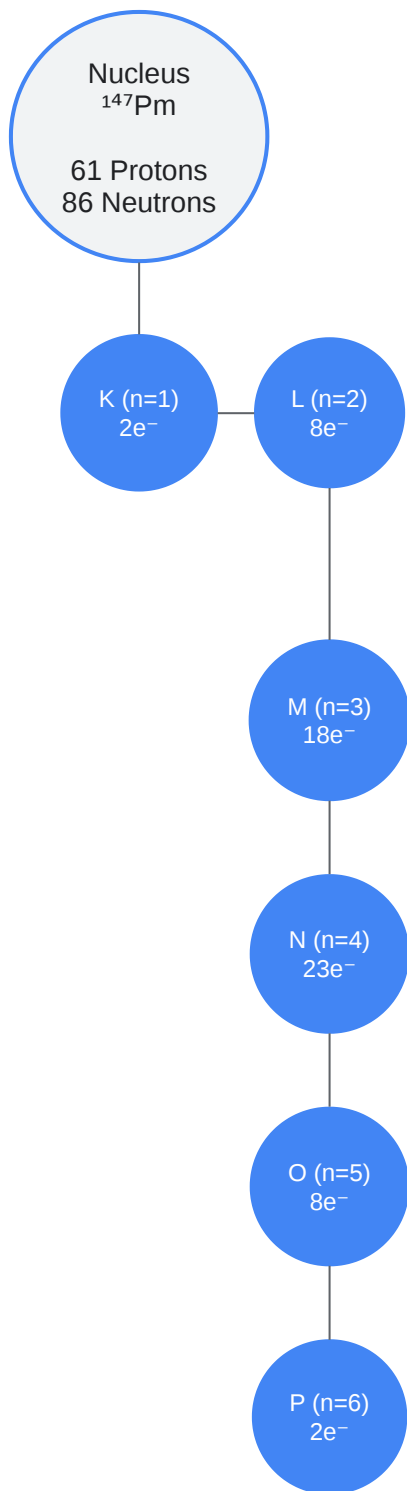
The distribution of Promethium's 61 electrons across the principal energy shells is detailed below.

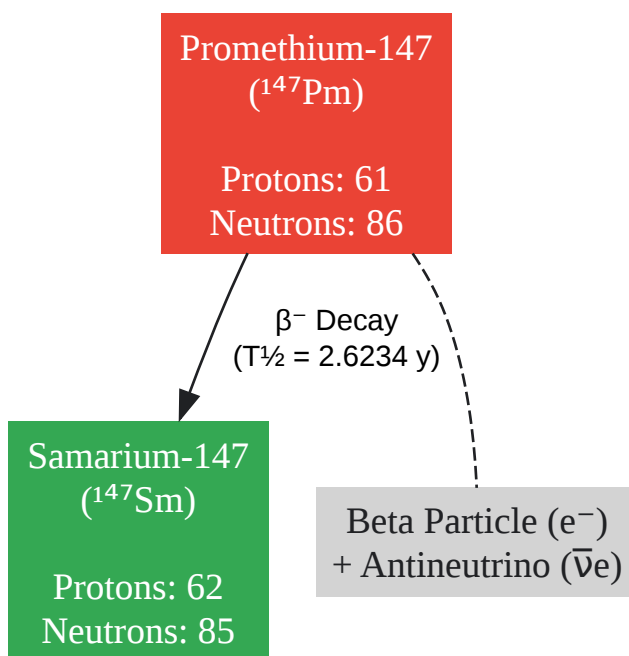
Shell (n)	Number of Electrons
1 (K)	2[2][5][8]
2 (L)	8[2][5][8]
3 (M)	18[2][5][8]
4 (N)	23[2][5][8]
5 (O)	8[2][5][8]
6 (P)	2[2][5][8]

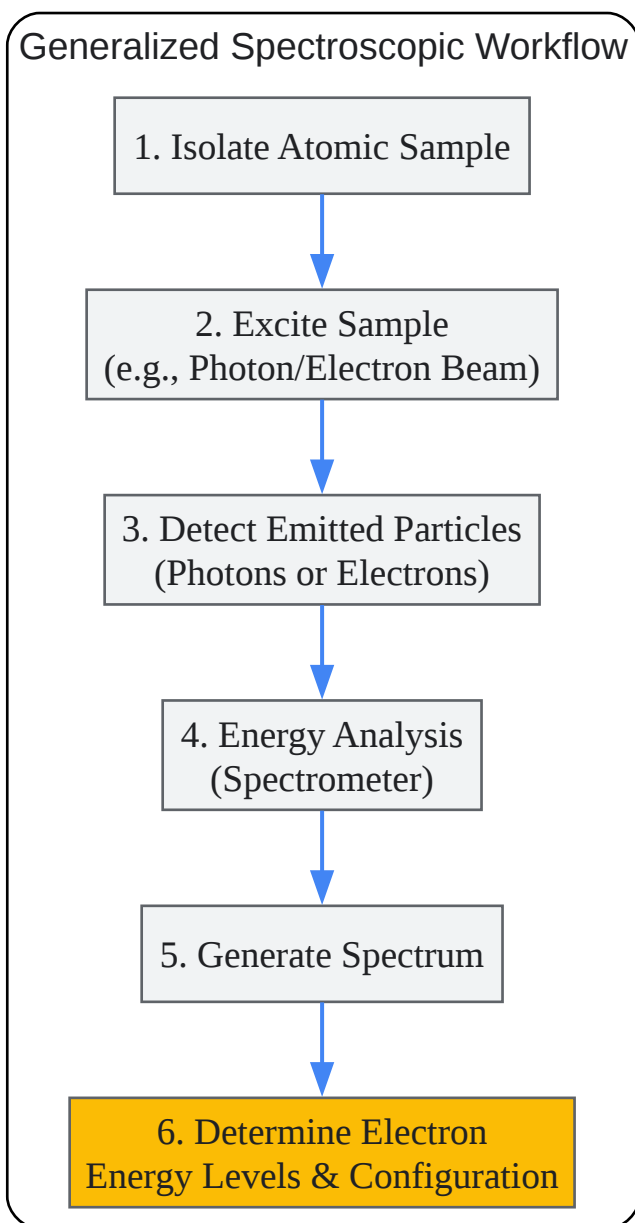
Chemically, Promethium typically exhibits a stable +3 oxidation state, which is common among lanthanides.[1][2][8] This is achieved by losing the two 6s electrons and one 4f electron.

## Visualized Atomic Structure

The relationship between the nucleus and the electron shells of **Promethium-147** can be represented schematically. The following diagram illustrates this structure, showing the composition of the nucleus and the population of each electron shell.







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## References

- 1. byjus.com [byjus.com]
- 2. Periodic Table of Elements: Promethium - Pm (EnvironmentalChemistry.com) [environmentalchemistry.com]
- 3. Promethium Overview, Element & Uses | Study.com [study.com]
- 4. Promethium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 5. Promethium (Pm) - Atomic Number 61 [breakingatom.com]
- 6. Promethium-147 - isotopic data and properties [chemlin.org]
- 7. Promethium-147 | Pm | CID 104906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Promethium - Wikipedia [en.wikipedia.org]
- 9. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 10. Isotope data for promethium-147 in the Periodic Table [periodictable.com]
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